

CTX-0294885 hydrochloride handling and safety precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CTX-0294885 hydrochloride

Cat. No.: B10779493

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Technical Support Center: CTX-0294885 Hydrochloride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the handling, safety, and experimental use of **CTX-0294885 hydrochloride**.

Frequently Asked Questions (FAQs)

1. What is **CTX-0294885 hydrochloride**?

CTX-0294885 hydrochloride is a potent, broad-spectrum kinase inhibitor.^{[1][2]} It is a valuable research tool for analyzing kinome signaling networks, which are implicated in various diseases such as cancer, inflammation, and diabetes.^{[1][2]} This compound has been shown to capture 235 kinases from MDA-MB-231 cells, notably including all members of the AKT family.^{[1][3]}

2. What are the primary molecular targets of CTX-0294885?

CTX-0294885 is a broad-spectrum kinase inhibitor.^{[4][5]} An initial screening demonstrated its inhibitory activity against several kinases.^[4]

Kinase Target	IC ₅₀ (nM)
FLT3	1
Src	2
JAK2	3
VEGF Receptor 3	3
FAK	4
Aurora kinase A	18
JAK3	28

Table 1: Inhibitory activity (IC₅₀) of CTX-0294885 against a panel of kinases.[4]

Furthermore, CTX-0294885 is capable of binding to kinases from every major group and is notably effective in capturing all members of the AKT protein family.[4]

3. What are the recommended storage conditions for **CTX-0294885 hydrochloride**?

Proper storage is crucial to maintain the stability and activity of the compound.

Form	Storage Temperature	Shelf Life
Solid (Powder)	-20°C	3 years
In Solvent	-80°C	1 year
In Solvent	-20°C	1 month

Table 2: Recommended storage conditions for CTX-0294885 hydrochloride.[6]

To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions before storage.[6]

Troubleshooting Guide

Issue 1: Difficulty dissolving the compound.

If you encounter issues with solubility, consider the following:

- Solvent Choice: **CTX-0294885 hydrochloride** has varying solubility in different solvents.

Solvent	Solubility
DMSO	≥ 88 mg/mL (200.94 mM)
DMF	20 mg/mL
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL
Ethanol	0.1 mg/mL
Water	Insoluble

Table 3: Solubility of CTX-0294885 in various solvents.[\[4\]](#)[\[6\]](#)

- Fresh Solvent: The use of fresh, moisture-free DMSO is recommended as absorbed moisture can reduce solubility.[\[6\]](#)
- Sonication and Heating: If precipitation or phase separation occurs during preparation, gentle heating and/or sonication can aid in dissolution.[\[1\]](#)

Issue 2: Precipitation of the compound in aqueous solutions.

CTX-0294885 hydrochloride is insoluble in water.[\[6\]](#) For experiments in aqueous media, a stock solution in an organic solvent like DMSO should be prepared first, followed by dilution into the aqueous buffer. It is crucial to ensure the final concentration of the organic solvent is compatible with your experimental system and does not exceed a level that could cause toxicity or off-target effects.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Accurately weigh the required amount of **CTX-0294885 hydrochloride** powder.
- Calculate the volume of DMSO needed to achieve a 10 mM concentration. The molecular weight of **CTX-0294885 hydrochloride** is 474.39 g/mol .[2]
- Add the DMSO to the vial containing the powder.
- Vortex or sonicate the solution until the compound is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for up to 1 year or at -20°C for up to 1 month.[6]

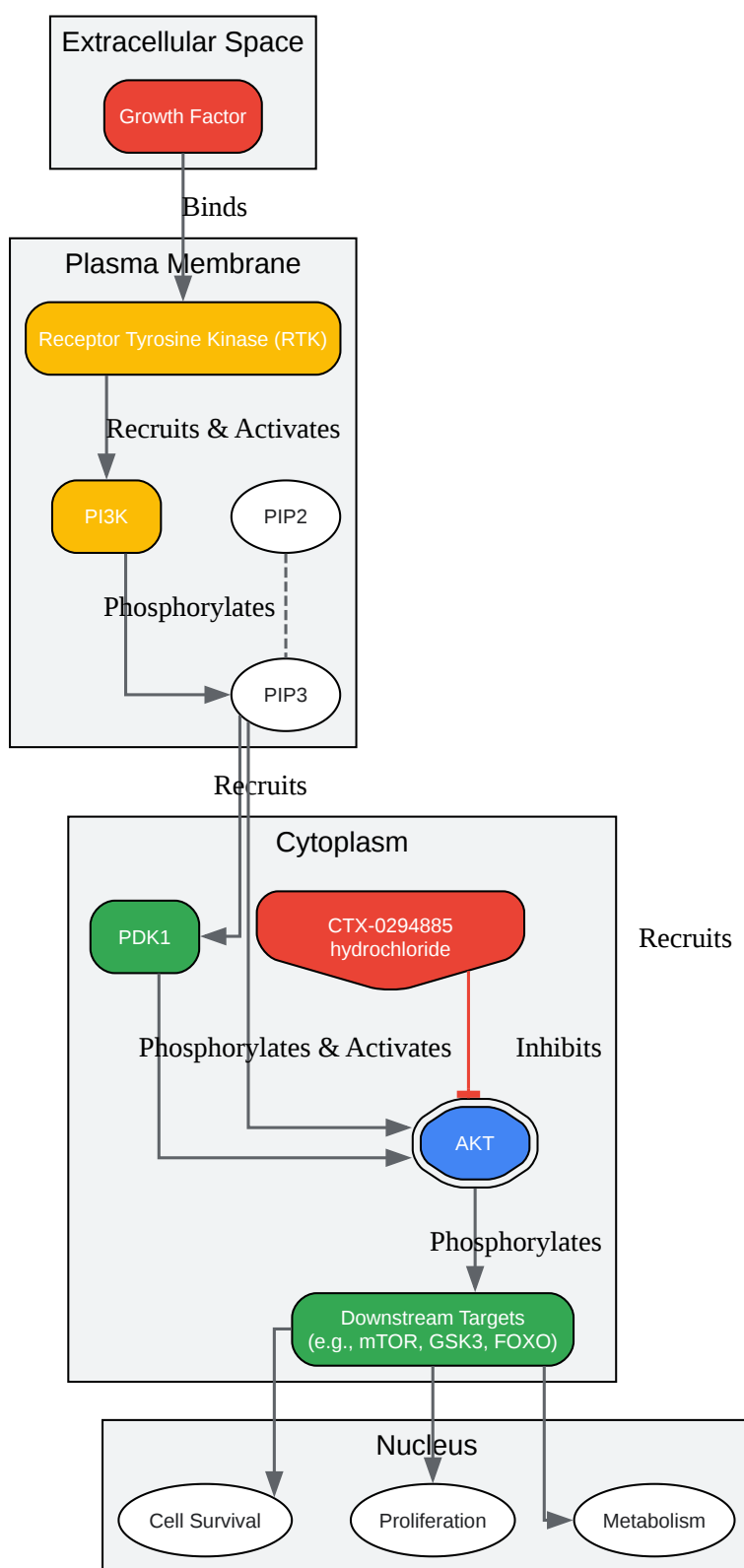
Protocol 2: Preparation of a Working Solution for In Vivo Experiments

For in vivo studies, it is recommended to prepare the working solution fresh on the day of use. [1] The following is an example protocol for a vehicle formulation:

- Start with a clarified stock solution of CTX-0294885 in DMSO.
- For a 1 mL final working solution, sequentially add the following solvents, ensuring the solution is clear after each addition:
 - 400 µL of PEG300
 - 50 µL of Tween-80
 - 450 µL of Saline
- This protocol can achieve a solubility of ≥ 2.5 mg/mL.[1]

Signaling Pathway

CTX-0294885 is a potent inhibitor of the AKT signaling pathway, a crucial regulator of cell survival, proliferation, and metabolism.[7][8][9] The diagram below illustrates the canonical PI3K/AKT signaling pathway and indicates the point of inhibition by CTX-0294885.



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Figure 1: The PI3K/AKT signaling pathway and the inhibitory action of **CTX-0294885 hydrochloride**.

Safety Precautions

Disclaimer: An official Safety Data Sheet (SDS) for **CTX-0294885 hydrochloride** was not publicly available in the search results. The following are general safety precautions for handling research-grade chemical compounds and are not a substitute for a formal SDS.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **CTX-0294885 hydrochloride**.
- Engineering Controls: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Handling: Avoid direct contact with skin and eyes. Do not ingest or inhale the powder.
- Spills: In case of a spill, contain the material and clean the area with appropriate cleaning agents. Ensure proper disposal of contaminated materials.
- First Aid:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes.
 - Skin Contact: Wash the affected area thoroughly with soap and water.
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
 - Ingestion: If swallowed, rinse mouth with water and seek immediate medical advice.

For research use only. This product is not for human or veterinary use.[4] Always consult with your institution's safety officer for specific guidelines and protocols.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CTX-0294885 (hydrochloride) - MedChem Express [bioscience.co.uk]
- 3. Characterization of the novel broad-spectrum kinase inhibitor CTx-0294885 as an affinity reagent for mass spectrometry-based kinome profiling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. caymanchem.com [caymanchem.com]
- 5. axonmedchem.com [axonmedchem.com]
- 6. selleckchem.com [selleckchem.com]
- 7. Akt/PKB signaling pathway - Wikipedia [en.wikipedia.org]
- 8. sinobiological.com [sinobiological.com]
- 9. bosterbio.com [bosterbio.com]
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